preparation of oxime ethers from 1-(4-Chlorophenyl)ethanone oxime

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Compound of Interest

Compound Name:	*1-(4-Chlorophenyl)ethanone oxime*
Cat. No.:	*B7785604*

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Introduction & Scope

Oxime ethers are critical pharmacophores in medicinal chemistry (e.g., oxiconazole, fluvoxamine) and agrochemistry (e.g., strobilurin fungicides). This application note details the synthesis of oxime ethers derived from **1-(4-Chlorophenyl)ethanone oxime** (also known as 4'-chloroacetophenone oxime).

The core synthetic challenge lies in the ambident nucleophilicity of the oxime anion. Upon deprotonation, the anion can attack an electrophile via the oxygen (O-alkylation) to form the desired oxime ether or via the nitrogen (N-alkylation) to form a nitrone.

This guide presents two validated protocols:

- Protocol A (Standard Laboratory Scale): Uses Sodium Hydride (NaH) in DMF for rapid, high-yield synthesis.
- Protocol B (Green/Process Scale): Uses Phase Transfer Catalysis (PTC) for easier workup and scalability.

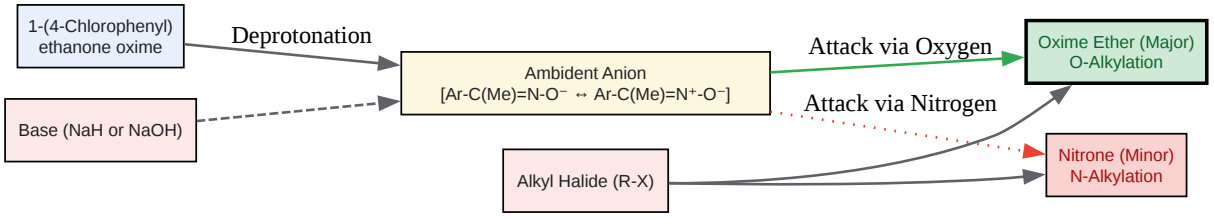
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Mechanistic Insight & Regioselectivity

The regioselectivity is governed by the "Hard and Soft Acids and Bases" (HSAB) theory and solvent effects.

- O-Alkylation (Kinetic & Thermodynamic Control): The oxygen atom is the "harder" nucleophile and carries the negative charge in the major resonance contributor. Polar aprotic solvents (DMF, DMSO) and "hard" leaving groups favor O-alkylation.
- N-Alkylation (Side Reaction): Leads to nitrones.[1] This is minimized by using strong bases that ensure complete deprotonation and by avoiding soft electrophiles where possible.

Figure 1: Reaction Pathway and Regioselectivity



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Caption: Mechanistic bifurcation of the oxime anion. Conditions are optimized to favor the green pathway (O-alkylation).

Experimental Protocols

Pre-requisites

- Starting Material: **1-(4-Chlorophenyl)ethanone oxime** (CAS: 5798-71-0).
  - Note: If starting from the ketone, prepare the oxime first using

    and NaOAc in Ethanol/Water.
- Alkylating Agents: Benzyl bromide (for O-benzyl ethers) or Methyl Iodide (for O-methyl ethers).

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Protocol A: Sodium Hydride Method (High Purity)

Best for: Small scale (100 mg - 5 g), difficult substrates, or when anhydrous conditions are required.

Step-by-Step Workflow:

- Setup: Flame-dry a 3-neck round-bottom flask (RBF) under Nitrogen (

) atmosphere.
- Solvation: Dissolve **1-(4-Chlorophenyl)ethanone oxime** (1.0 eq) in anhydrous DMF (0.2 M concentration).
- Deprotonation: Cool to 0°C. Add Sodium Hydride (NaH) (60% dispersion in oil, 1.2 eq) portion-wise.
  - Observation: Vigorous

    gas evolution.
  - Time: Stir at 0°C for 30 mins until gas evolution ceases.
- Alkylation: Add the Alkyl Halide (1.1 eq) dropwise via syringe.
- Reaction: Allow to warm to Room Temperature (RT). Stir for 2–4 hours.
  - Monitoring: Check TLC (Hexane:EtOAc 8:2). Product usually has higher

    than oxime.
- Quench: Carefully pour mixture into ice-cold water (5x reaction volume).
- Workup: Extract with Ethyl Acetate (3x). Wash combined organics with water (to remove DMF) and brine. Dry over

  .[2]
- Purification: Flash Column Chromatography (Silica gel).

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Protocol B: Phase Transfer Catalysis (PTC) Method

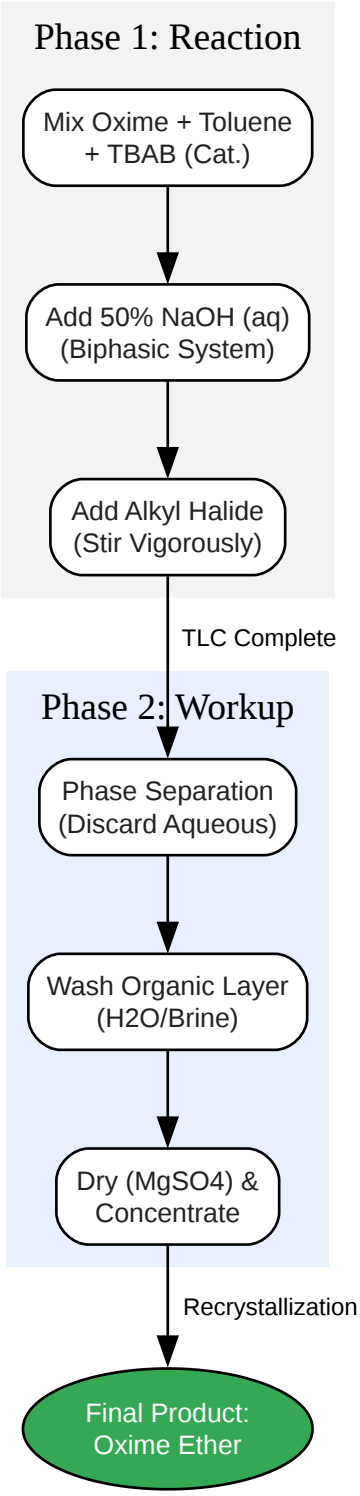
Best for: Scale-up (>10 g), green chemistry compliance, and avoiding hazardous NaH.

Step-by-Step Workflow:

- Solvent System: In a RBF, dissolve **1-(4-Chlorophenyl)ethanone oxime** (1.0 eq) in Toluene (3 mL/mmol).
- Base/Catalyst: Add 50% NaOH (aq) (5.0 eq) and TBAB (Tetrabutylammonium bromide) (0.05 eq / 5 mol%).
- Alkylation: Add Alkyl Halide (1.2 eq) in one portion.
- Reaction: Stir vigorously at RT (for active halides like BnBr) or 50°C (for less active halides).
  - Mechanism:[3][4][5] TBAB transports the hydroxide/oximate ion into the organic phase.
- Workup: Separate phases. Wash organic layer with water until neutral pH.
- Isolation: Evaporate Toluene. Recrystallize from Ethanol/Hexane (if solid) or distill (if liquid).

Figure 2: Protocol B Workflow (PTC)

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Caption: Operational workflow for the Phase Transfer Catalysis (PTC) method.

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Quality Control & Validation

Quantitative Data Summary

Parameter	Protocol A (NaH/DMF)	Protocol B (PTC/Toluene)
Yield	85–95%	80–90%
Reaction Time	2–4 Hours	4–12 Hours
Regioselectivity (O:N)	>98:2	>95:5
Atom Economy	Low (DMF waste)	High (Toluene recyclable)
Safety Profile	Hazardous (gas)	Safer (Aqueous base)

Characterization Checkpoints

- NMR (CDCl3):
  - Oxime OH: Disappearance of the broad singlet at 8.0–10.0 ppm.
  - Alpha-Protons (O-CH2-R): New signal appears. For O-Benzyl, look for a singlet at 5.2 ppm. For O-Methyl, a singlet at 4.0 ppm.
  - Aromatic Region: The 4-chlorophenyl pattern (AA'BB' system) remains distinct.
- Isomerism (E/Z):
  - The starting oxime is typically the E-isomer (phenyl trans to OH). The alkylation usually retains configuration, but E/Z mixtures can occur.
  - Differentiation: In NMR, the -methyl group of the acetophenone moiety shifts slightly between isomers.

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Troubleshooting

- Issue: Low Yield / Incomplete Conversion.
  - Cause: Moisture in Protocol A destroys NaH.
  - Fix: Ensure fresh NaH and anhydrous DMF. For Protocol B, increase catalyst loading to 10 mol% or temperature to 60°C.
- Issue: Nitrone Formation (N-alkylation).
  - Identification: Nitrones are often more polar (lower

) and show different UV absorbance.
  - Fix: Switch to a "harder" solvent system (e.g., pure DMSO with KOH) or ensure the alkyl halide is not too sterically hindered.
- Issue: Oil instead of Solid.
  - Fix: Many oxime ethers are low-melting solids. Triturate the oil with cold pentane or seed with a crystal if available.

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